

Synthesis Protocols for DL-5-Bromo-2-methoxyphenylalanine: A Comprehensive Application Note

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Compound of Interest

Compound Name: *DL-5-Bromo-2-methoxyphenylalanine*

CAS No.: 603105-64-2

Cat. No.: B3029251

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Executive Summary & Mechanistic Rationale

The synthesis of halogenated, unnatural amino acids is a critical operation in modern drug discovery, peptidomimetic design, and the development of active pharmaceutical ingredients (APIs). **DL-5-Bromo-2-methoxyphenylalanine** (CAS: 603105-64-2) is a highly valued building block; the methoxy group provides specific steric and electronic tuning, while the aryl bromide serves as a versatile orthogonal handle for downstream transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Sonogashira couplings).

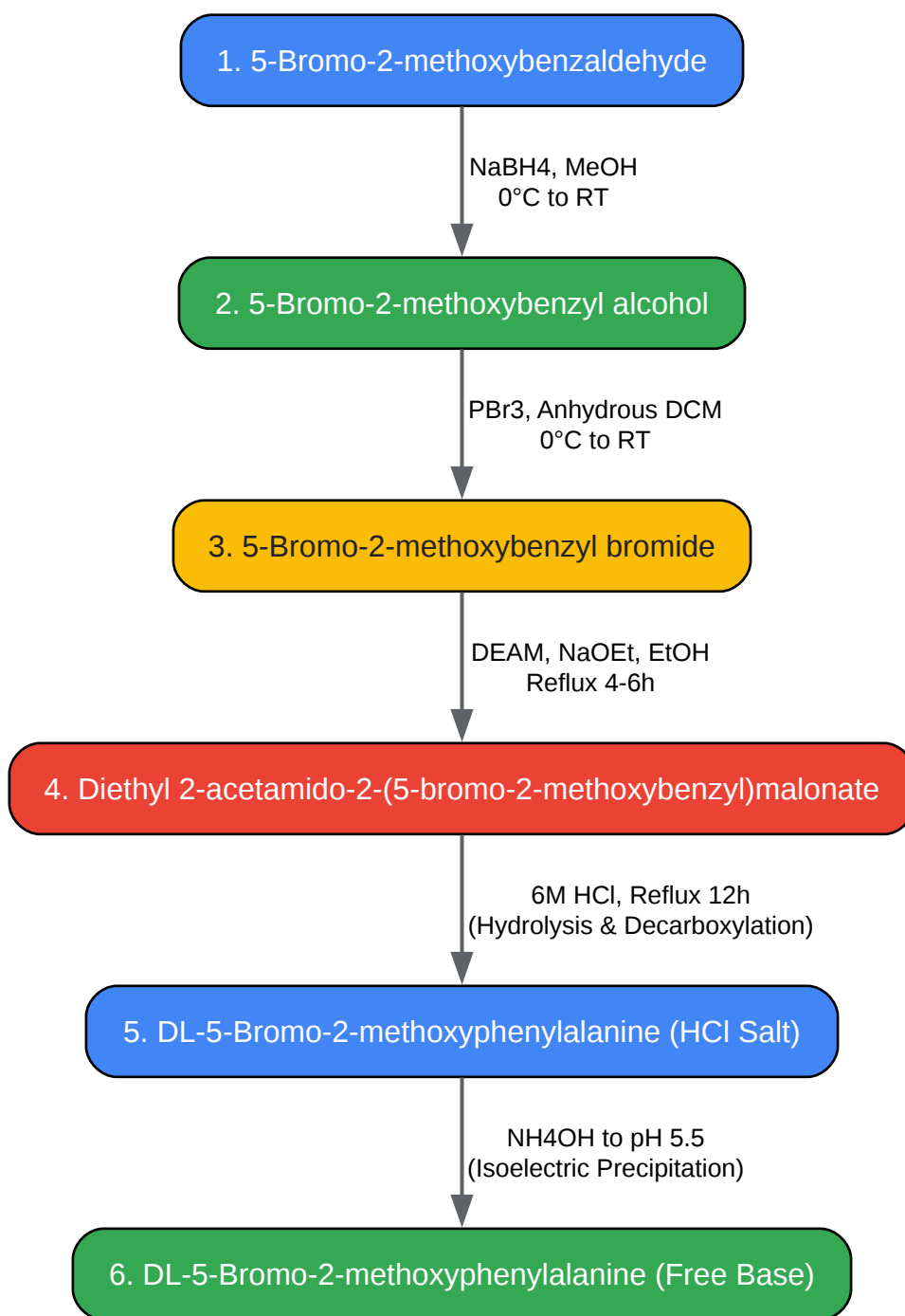
When designing a synthetic route for racemic unnatural amino acids, chemists typically choose between the Erlenmeyer-Plöchl azlactone synthesis and the alkylation of a glycine equivalent [1]. For this specific halogenated substrate, the Diethyl Acetamidomalonate (DEAM) Alkylation pathway is vastly superior. The azlactone route requires harsh reductive conditions (such as red phosphorus/HI or Zn/AcOH) to open the ring and reduce the alkene, which carries a significant risk of protodehalogenation (cleavage of the aryl-bromide bond). Conversely, the

DEAM route relies on mild enolate alkylation followed by acid-catalyzed hydrolysis and thermal decarboxylation, perfectly preserving the integrity of the aryl bromide[2].

This application note provides a field-proven, self-validating protocol for the synthesis of **DL-5-Bromo-2-methoxyphenylalanine**, prioritizing high yields, scalable operations, and rigorous mechanistic control.

Synthesis Workflow & Pathway Visualization

The synthesis is executed in four distinct stages: reduction of the commercially available benzaldehyde, conversion to the benzyl bromide, C-C bond formation via DEAM enolate alkylation, and global deprotection/decarboxylation [3].



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Workflow for the synthesis of **DL-5-Bromo-2-methoxyphenylalanine** via DEAM alkylation.

Step-by-Step Experimental Protocols

Stage 1: Preparation of 5-Bromo-2-methoxybenzyl Alcohol

Causality Check: Sodium borohydride (NaBH_4) is selected over stronger reducing agents like LiAlH_4 because it is chemoselective for the aldehyde and can be safely run in protic solvents (methanol) without risking the reduction of the aryl bromide.

- Initialization: Charge a flame-dried 500 mL round-bottom flask with 5-bromo-2-methoxybenzaldehyde (21.5 g, 100 mmol) and 200 mL of methanol. Cool the solution to 0 °C using an ice-water bath.
- Reduction: Slowly add NaBH_4 (3.78 g, 100 mmol) in small portions over 30 minutes. Self-Validation: Vigorous effervescence (H_2 gas) will occur; the reaction must be vented.
- Propagation: Remove the ice bath and allow the mixture to stir at room temperature for 2 hours. Monitor completion via TLC (Hexanes/EtOAc 3:1; UV active).
- Work-up: Quench the reaction by carefully adding 50 mL of distilled water. Concentrate the mixture in vacuo to remove methanol. Extract the aqueous residue with Ethyl Acetate (3×100 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and evaporate to yield a white solid.

Stage 2: Synthesis of 5-Bromo-2-methoxybenzyl Bromide

Causality Check: Phosphorus tribromide (PBr_3) converts the alcohol to a bromide via an $\text{S}_\text{N}2$ mechanism. The reaction is kept strictly at 0 °C initially to prevent the highly reactive benzyl bromide from undergoing intermolecular Friedel-Crafts alkylation or ether cleavage.

- Initialization: Dissolve the crude 5-bromo-2-methoxybenzyl alcohol (~21.0 g, 96 mmol) in 150 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere. Cool to 0 °C.
- Bromination: Add PBr_3 (4.5 mL, 48 mmol, 0.5 eq) dropwise via syringe. Note: 1 mole of PBr_3 can theoretically brominate 3 moles of alcohol, but 0.5 equivalents ensure rapid and complete conversion.
- Propagation: Stir at 0 °C for 30 minutes, then warm to room temperature for 1 hour.

- **Work-up:** Pour the mixture over 100 g of crushed ice. Separate the organic layer and extract the aqueous layer with DCM (2×50 mL). Wash the combined organics with saturated NaHCO₃(to neutralize H₃PO₃byproducts) and brine. Dry over MgSO₄and concentrate in vacuo. Use the resulting pale-yellow oil immediately in the next step to prevent degradation.

Stage 3: Alkylation of Diethyl Acetamidomalonate (DEAM)

Causality Check: The use of freshly prepared Sodium Ethoxide (NaOEt) in absolute ethanol is critical. If water is present, hydroxide ions will preferentially saponify the DEAM esters, permanently deactivating the substrate toward alkylation [1].

- **Enolate Formation:** In a dry 500 mL flask equipped with a reflux condenser, dissolve Sodium metal (2.4 g, 104 mmol) in 150 mL of absolute ethanol to generate NaOEt. Once dissolved, add Diethyl acetamidomalonate (21.7 g, 100 mmol). Stir for 30 minutes at room temperature to form the enolate (the solution will turn slightly yellow).
- **Alkylation:** Add the freshly prepared 5-bromo-2-methoxybenzyl bromide (~27 g, 96 mmol) dropwise.
- **Reflux:** Heat the reaction to a gentle reflux for 4 to 6 hours. **Self-Validation:** As the reaction proceeds, a heavy white precipitate of Sodium Bromide (NaBr) will form, serving as a visual indicator of successful C-C bond formation.
- **Isolation:** Cool the mixture, filter off the NaBr salts, and concentrate the filtrate. Dissolve the residue in EtOAc, wash with water, dry, and evaporate to yield the alkylated intermediate.

Stage 4: Hydrolysis, Decarboxylation, and Isoelectric Precipitation

Causality Check: Refluxing in 6M HCl accomplishes three sequential transformations: (1) Hydrolysis of the ethyl esters to a geminal dicarboxylic acid, (2) Hydrolysis of the acetamide to a primary amine, and (3) Thermal decarboxylation of the malonic acid derivative (releasing CO₂) to yield the target α -amino acid [3].

- **Global Deprotection:** Suspend the crude alkylated intermediate in 150 mL of 6M HCl. Heat to vigorous reflux (105-110 °C) for 12 to 16 hours.
- **Concentration:** Cool the reaction to room temperature. Extract with 50 mL of diethyl ether to remove any unreacted organic impurities (discard the ether layer). Evaporate the aqueous layer to dryness under reduced pressure to yield the crude amino acid hydrochloride salt.
- **Isoelectric Precipitation:** Dissolve the crude salt in a minimal amount of deionized water (approx. 30 mL). Slowly add 2M NH₄OH dropwise while monitoring the pH.
- **Crystallization:** Stop the addition when the pH reaches 5.5 (the isoelectric point of phenylalanine derivatives). The zwitterionic free amino acid will precipitate rapidly. Filter the white crystalline solid, wash with ice-cold water and cold ethanol, and dry in a vacuum oven at 50 °C.

Quantitative Data & Analytical Characterization

The following table summarizes the expected quantitative yields and critical analytical markers required to validate the purity of the synthesized intermediates and the final product.

Stage / Compound	Expected Yield	Physical State	Key 1 H NMR Markers (400 MHz)	Key MS (ESI+) Marker
1. Benzyl Alcohol	95 - 98%	White Solid	δ 4.65 (s, 2H, -CH ₂ OH), 3.85 (s, 3H, -OCH ₃)	m/z 199.0 [M-OH] ⁺
2. Benzyl Bromide	85 - 90%	Pale Yellow Oil	δ 4.50 (s, 2H, -CH ₂ Br), 3.88 (s, 3H, -OCH ₃)	m/z 279.9 [M] ⁺
3. DEAM Intermediate	75 - 80%	Off-white Solid	δ 6.50 (s, 1H, -NH), 4.20 (q, 4H, ester -CH ₂), 3.60 (s, 2H, benzyl -CH ₂)	m/z 416.1 [M+H] ⁺
4. Final Amino Acid	65 - 70% (Global)	White Crystals	δ 7.35 (d, 1H, Ar-H), 7.25 (dd, 1H, Ar-H), 6.85 (d, 1H, Ar-H), 3.95 (dd, 1H, α -CH),	

3.80 (s, 3H, - OCH₃), 3.20-2.90 (m, 2H, β CH₂)m/z

274.0 [M+H]⁺

References

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